

Application Notes and Protocols: Methyl 1-Cyanocyclohexanecarboxylate in Materials Science Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 1-cyanocyclohexanecarboxylate

Cat. No.: B1338651

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 1-cyanocyclohexanecarboxylate, a bifunctional molecule, holds significant potential as a versatile building block in materials science. Its unique structure, featuring both a nitrile and a methyl ester group attached to a central cyclohexyl core, offers multiple pathways for chemical modification and polymerization. This document provides detailed application notes and experimental protocols for the prospective use of **methyl 1-cyanocyclohexanecarboxylate** in the synthesis of novel polyamides and polyesters with tailored properties. While direct research on this specific monomer is limited, the following protocols are based on established chemical transformations and polymerization techniques for structurally related compounds.

Introduction: Potential Applications in Materials Science

The rigid cyclohexyl backbone of **methyl 1-cyanocyclohexanecarboxylate** can impart enhanced thermal stability and mechanical strength to polymers. The presence of two distinct functional groups allows for its use in the synthesis of a variety of polymer architectures. Potential applications for polymers derived from this monomer include:

- High-Performance Engineering Plastics: Polyamides and polyesters containing cyclohexyl units are known for their high glass transition temperatures (T_g) and good thermal stability.[1][2]
- Biomedical Materials: The biocompatibility of certain polyamides and polyesters makes them suitable for applications in drug delivery systems and medical implants.[3]
- Advanced Films and Fibers: The properties of these polymers can be tuned for applications requiring high strength and specific barrier properties.[4][5]

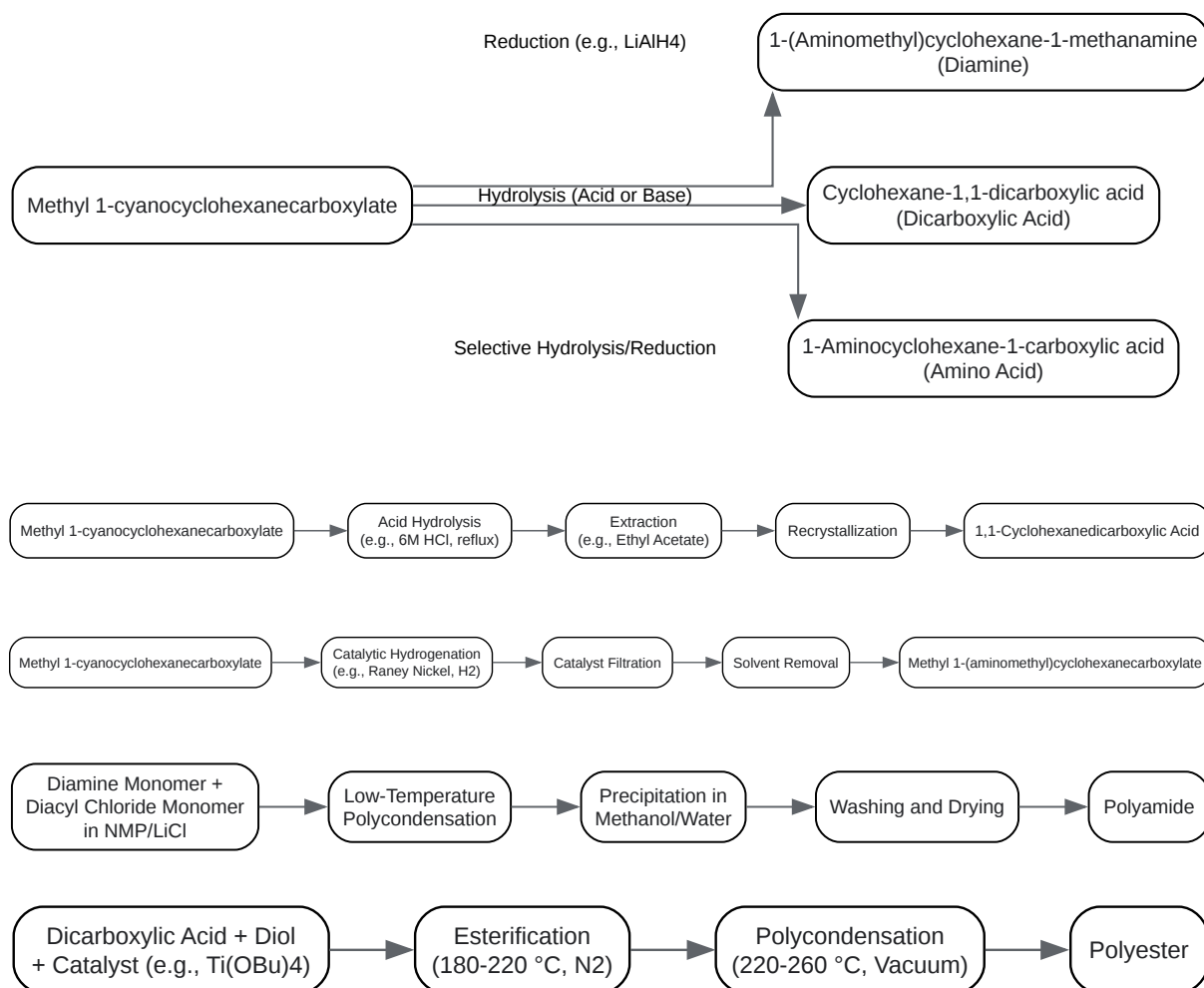
Physicochemical Properties of Methyl 1-Cyanocyclohexanecarboxylate

A summary of the basic properties of the starting material is provided below.

Property	Value
CAS Number	58920-80-2
Molecular Formula	C ₉ H ₁₃ NO ₂
Molecular Weight	167.21 g/mol
Appearance	Colorless liquid (predicted)
Boiling Point	Not available
Melting Point	Not available
Density	Not available

Proposed Synthetic Pathways to Polymer Monomers

To be utilized in polymer synthesis, **methyl 1-cyanocyclohexanecarboxylate** must first be converted into suitable monomers such as diamines, dicarboxylic acids, or amino acids. The following diagram illustrates the proposed reaction pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Buy cis-1,2-Cyclohexanedicarboxylic acid (EVT-305729) | 610-09-3 [evitachem.com]

- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Methyl 1-Cyanocyclohexanecarboxylate in Materials Science Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1338651#use-of-methyl-1-cyanocyclohexanecarboxylate-in-materials-science-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com